

Outgassing Properties of Benzocyclobutene (BCB) Polymers in Vacuum Environments: A Technical Guide

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Compound of Interest

Compound Name: Cyclotene

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This technical guide provides an in-depth analysis of the outgassing properties of Benzocyclobutene (BCB) polymers, specifically focusing on their behavior in vacuum environments. This information is critical for applications where minimal outgassing is a prerequisite, such as in aerospace, microelectronics, and high-vacuum systems used in research and development.

Introduction to Benzocyclobutene (BCB) Polymers and Outgassing

Benzocyclobutene (BCB) polymers, commercially available under trade names like **CYCLOTENE™**, are a class of thermosetting polymers known for their excellent dielectric properties, thermal stability, and low moisture absorption.[1] A key characteristic that makes them suitable for sensitive applications is their minimal outgassing.

Outgassing is the release of trapped gases or volatile compounds from a material into a vacuum.[2] These released substances can include absorbed atmospheric gases, residual solvents from manufacturing, or byproducts of the polymer curing process.[2] In a vacuum environment, these outgassed molecules can condense on cooler surfaces, such as optical lenses or sensitive electronic components, leading to contamination and potential device failure.[2][3]

BCB's polymerization chemistry is advantageous in this regard, as the thermally activated ring-opening reaction of the BCB monomer does not produce volatile byproducts like water.^[1] This inherent property, combined with low moisture uptake, contributes to their desirable low outgassing characteristics.^{[1][4][5][6]}

Quantitative Outgassing Data

The standard method for quantifying the outgassing properties of materials for space and vacuum applications is the ASTM E595 test.^{[3][7][8]} This test measures three key parameters:

- **Total Mass Loss (TML):** The total percentage of mass lost by a material when heated in a vacuum.^[7]
- **Collected Volatile Condensable Materials (CVCM):** The percentage of the outgassed mass that condenses on a cooled collector plate.^[7]
- **Water Vapor Regain (WVR):** The percentage of mass regained by the material after being returned to a controlled humidity environment, indicating the amount of water that was initially outgassed.^[7]

For a material to be considered "low-outgassing" and suitable for space applications, NASA has established widely accepted screening criteria.^[3]

Table 1: NASA Screening Criteria for Low-Outgassing Materials

Parameter	Acceptance Limit
Total Mass Loss (TML)	$\leq 1.0\%$

| Collected Volatile Condensable Materials (CVCM) | $\leq 0.1\%$ |

While specific ASTM E595 test data for various formulations of BCB polymers is not consistently available in publicly accessible databases, the materials are widely cited in technical literature as having "no out-gassing" or "very low outgassing," indicating that they meet or exceed the NASA screening criteria.^{[4][5][6][8]}

Experimental Protocol: ASTM E595 Outgassing Test

The following is a detailed methodology for the ASTM E595 standard test method for determining the outgassing properties of materials.

3.1 Apparatus

The test is conducted in a vacuum chamber equipped with individual compartments for material samples. Each compartment has a corresponding collector plate that is maintained at a specific temperature. The key components include:

- A vacuum chamber capable of reaching a pressure of at least 5×10^{-5} torr.
- A heating element to maintain the sample at 125°C.
- A cooling system to maintain the collector plate at 25°C.
- A microbalance for precise weight measurements.

3.2 Procedure

- **Sample Preparation:** The material to be tested is prepared in a sample size of 100-300 mg.
- **Pre-conditioning:** The sample is pre-conditioned at 23°C and 50% relative humidity for 24 hours.
- **Initial Mass Measurement:** The initial mass of the sample is accurately measured. The collector plate is also weighed.
- **Vacuum Exposure:** The sample is placed in the test chamber, which is then evacuated to a pressure of 5×10^{-5} torr or lower. The sample is heated to 125°C for 24 hours, while the collector plate is maintained at 25°C.
- **Post-Exposure Mass Measurement:** After 24 hours, the chamber is brought back to atmospheric pressure. The sample and the collector plate are immediately weighed to determine the final mass.

- **Water Vapor Regain (WVR) Measurement:** The sample is then placed in a controlled environment at 23°C and 50% relative humidity for 24 hours, after which its mass is measured again to determine the WVR.

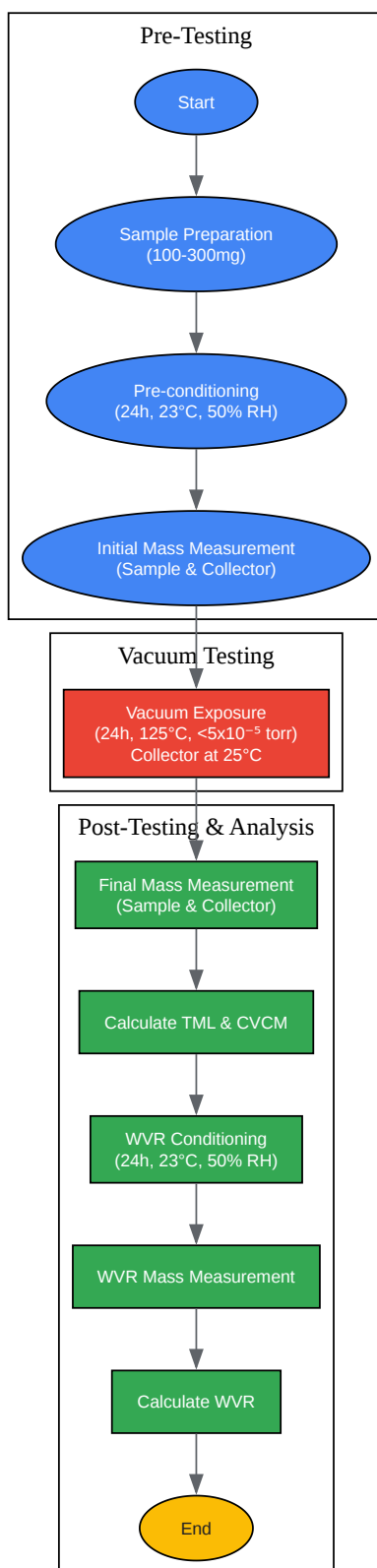
3.3 Calculations

The outgassing parameters are calculated as follows:

- $TML (\%) = [(Initial\ Mass\ of\ Sample - Final\ Mass\ of\ Sample) / Initial\ Mass\ of\ Sample] \times 100$
- $CVCM (\%) = [(Final\ Mass\ of\ Collector\ Plate - Initial\ Mass\ of\ Collector\ Plate) / Initial\ Mass\ of\ Sample] \times 100$
- $WVR (\%) = [(Mass\ of\ Sample\ after\ WVR - Final\ Mass\ of\ Sample) / Initial\ Mass\ of\ Sample] \times 100$

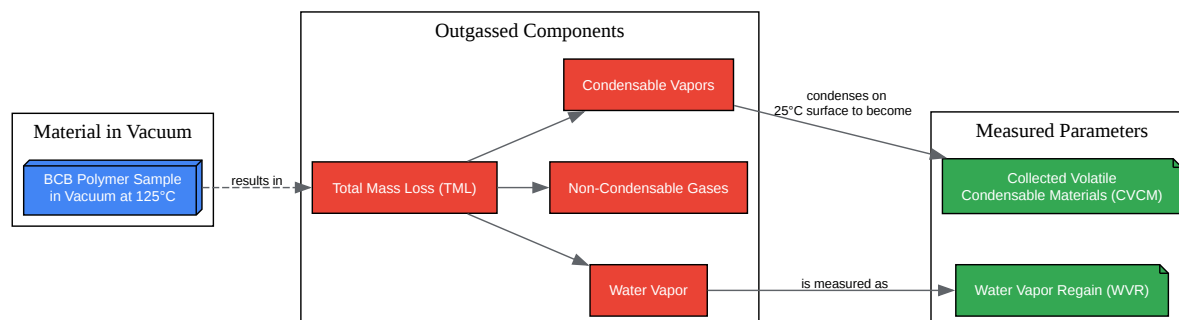
Visualizing Experimental and Logical Workflows

The following diagrams illustrate the ASTM E595 testing workflow and the logical relationship of the outgassing parameters.



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Caption: Workflow diagram of the ASTM E595 outgassing test.



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